Technical Guide: Commercial Sourcing & Synthetic Utility of 4-(4-Bromophenyl)pyridazine

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Compound of Interest

Compound Name:	*4-(4-Bromophenyl)pyridazine*
CAS No.:	*1621468-76-5*
Cat. No.:	*B2923541*

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Executive Summary

Compound: **4-(4-Bromophenyl)pyridazine** CAS Registry Number: 1621468-76-5 Primary Utility: High-value intermediate for optoelectronic materials (OLED host materials, liquid crystals) and medicinal chemistry scaffolds (kinase inhibitors).

This technical guide provides a rigorous analysis of the supply chain, quality specifications, and synthetic protocols for **4-(4-Bromophenyl)pyridazine**. It addresses the "Make vs. Buy" decision matrix for research groups and outlines critical quality control (QC) parameters to ensure downstream experimental success.

Part 1: Chemical Identity & Technical Specifications

Before sourcing, verify the chemical identity against the following "Golden Record" data to avoid confusion with isomeric pyridine analogs (e.g., 4-(4-bromophenyl)pyridine).

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Parameter	Specification
IUPAC Name	4-(4-Bromophenyl)pyridazine
CAS Number	1621468-76-5
Molecular Formula	$C_{10}H_7BrN_2$
Molecular Weight	235.08 g/mol
SMILES	c1cc(ccc1c2ccnnc2)Br
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, $CHCl_3$; limited solubility in water
Key Functional Group	Aryl Bromide: Electrophilic handle for Suzuki/Buchwald couplings.Pyridazine Ring: Electron-deficient heterocycle (n-type semiconductor character).[1]

Part 2: Strategic Sourcing Landscape

The commercial availability of **4-(4-Bromophenyl)pyridazine** is tiered by purity and scale. For drug development and OLED applications, the impurity profile (specifically transition metal content) is critical.

Tier 1: Validated Commercial Suppliers

Note: Availability fluctuates. Always confirm batch-specific CoAs.

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Supplier	Product Code	Purity Grade	Target Application
Sigma-Aldrich (Merck)	ENAH2C5574F6	95-97%	Early-stage Discovery / Screening
Biosynth	WPC46876	>98%	Process Chemistry / Scale-up
Enamine	Custom/Catalog	>95%	Library Synthesis
Combi-Blocks	Catalog	95-98%	General Synthetic Intermediate

Critical Quality Attributes (CQA) for Sourcing

When reviewing a Certificate of Analysis (CoA), prioritize these three metrics:

- Regioisomeric Purity: Ensure <0.5% of the 3-isomer (3-(4-bromophenyl)pyridazine). This is a common byproduct in non-selective syntheses.
- Halide Content: Free bromide ions (Br^-) can interfere with subsequent catalytic cycles.
- Palladium Residues: For OLED applications, Pd content must be <10 ppm to prevent fluorescence quenching.

Part 3: Synthetic Protocols (The "Make" Option)

If commercial stock is unavailable or cost-prohibitive at scale, the following self-validating protocol provides a robust synthetic route.

Reaction Logic: Site-Selective Suzuki-Miyaura Coupling

Objective: Couple 4-chloropyridazine with 4-bromophenylboronic acid without polymerizing the product. Challenge: The product contains an aryl bromide, which can compete with the starting material for the catalyst. Solution: Exploit the electronic difference. The electron-deficient 4-chloropyridazine is significantly more reactive towards oxidative addition than the electron-neutral aryl bromide.

Diagram: Synthesis Workflow

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Figure 1: Site-selective Suzuki coupling workflow for synthesizing **4-(4-Bromophenyl)pyridazine**.

Detailed Protocol

- Reagent Setup: In a flame-dried Schlenk flask, combine 4-chloropyridazine (1.0 equiv, e.g., 5 mmol) and 4-bromophenylboronic acid (1.05 equiv).
  - Note: Do not use excess boronic acid to minimize oligomerization risks.
- Catalyst Addition: Add $Pd(PPh_3)_4$ (3-5 mol%).
- Solvent System: Add degassed 1,2-Dimethoxyethane (DME) and 2M aqueous Na_2CO_3 (ratio 4:1 v/v).
- Reaction: Reflux at 85°C under nitrogen for 8–12 hours. Monitor consumption of the chloride by TLC.
- Workup: Cool to room temperature. Dilute with water and extract with ethyl acetate (3x). Dry organics over $MgSO_4$ and concentrate.
- Purification: Purify via silica gel chromatography. The product typically elutes with 30-50% EtOAc in Hexanes.

Part 4: Quality Control & Validation

Upon receipt of purchased material or completion of synthesis, execute this validation logic.

Diagram: QC Decision Tree

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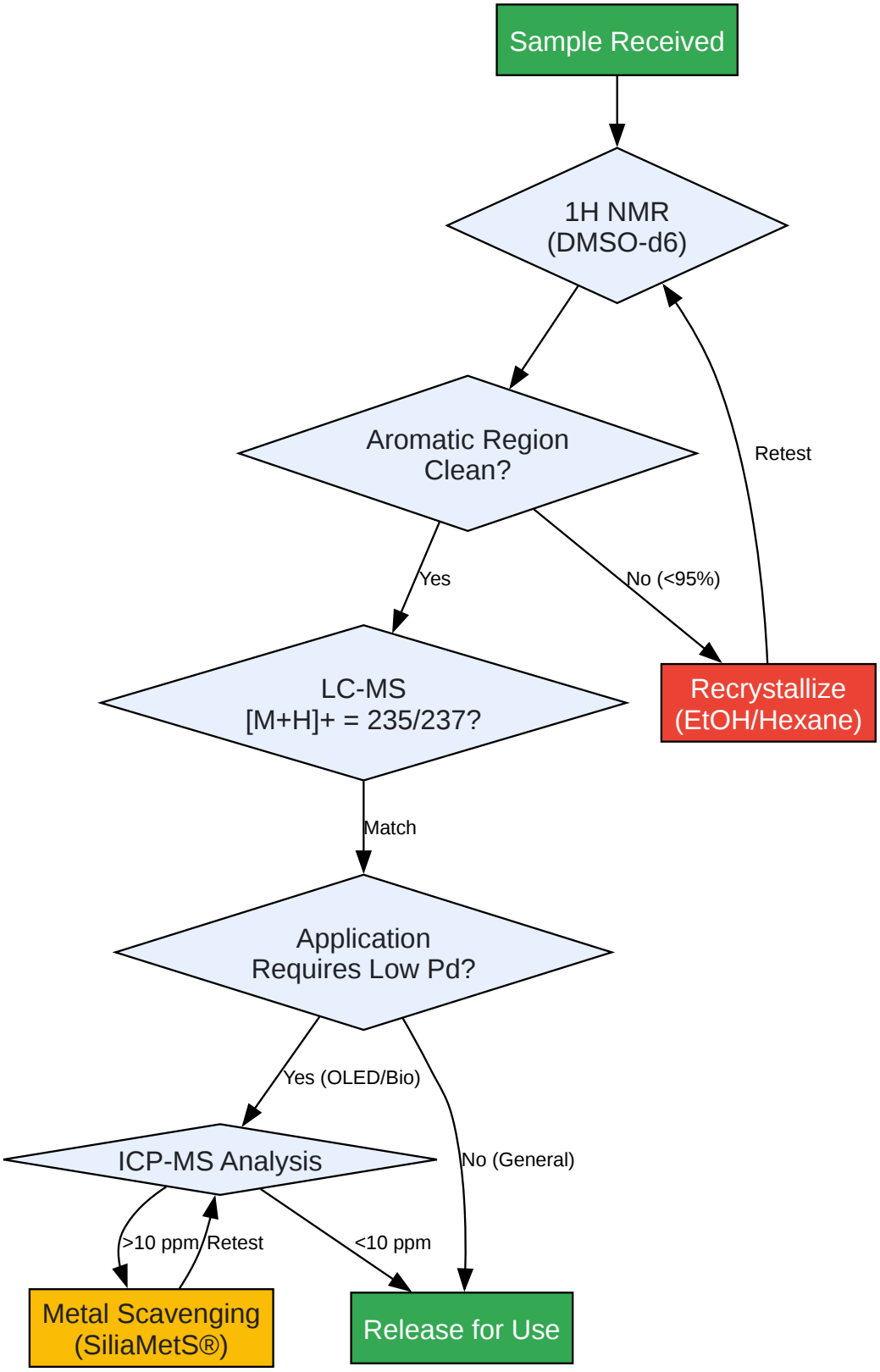

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Figure 2: Quality Control decision tree for validating **4-(4-Bromophenyl)pyridazine** batches.

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Analytical Benchmarks

- ^{1}H NMR (400 MHz, DMSO-d_6): Look for the characteristic pyridazine protons (two doublets or multiplets around 9.2–9.5 ppm) and the para-substituted benzene pattern (two doublets, typically 7.6–7.8 ppm).
- Mass Spectrometry: Expect a 1:1 isotopic pattern for $^{79}Br/^{81}Br$ at m/z 235 and 237.

Part 5: Applications & Handling[3]

Handling & Storage

- Storage: Store at 2–8°C. The compound is stable but should be kept away from light to prevent slow debromination or photolytic degradation.
- Safety: Irritant (Skin/Eye). Use standard PPE.

Downstream Utility

This compound serves as a "divergent intermediate":

- Route A (OLEDs): Buchwald-Hartwig amination of the bromide to form hole-transport materials.
- Route B (Pharma): Suzuki coupling at the bromide position to attach a second heterocycle, creating a bi-heteroaryl scaffold common in kinase inhibitors (e.g., p38 MAP kinase pathways).

References

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